

# Technical Guide: Methyl 6-bromo-3-hydroxypicolinate

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## Compound of Interest

Compound Name: Methyl 6-bromo-3-hydroxypicolinate

Cat. No.: B1358371

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IUPAC Name: Methyl 6-bromo-3-hydroxypyridine-2-carboxylate

This document serves as a technical overview of **methyl 6-bromo-3-hydroxypicolinate**, a substituted pyridine derivative. Due to the limited availability of in-depth experimental data and biological studies in publicly accessible literature, this guide focuses on its chemical identity, properties, and a general synthetic approach. This compound is primarily available as a reagent for chemical synthesis.

## Chemical Properties and Data

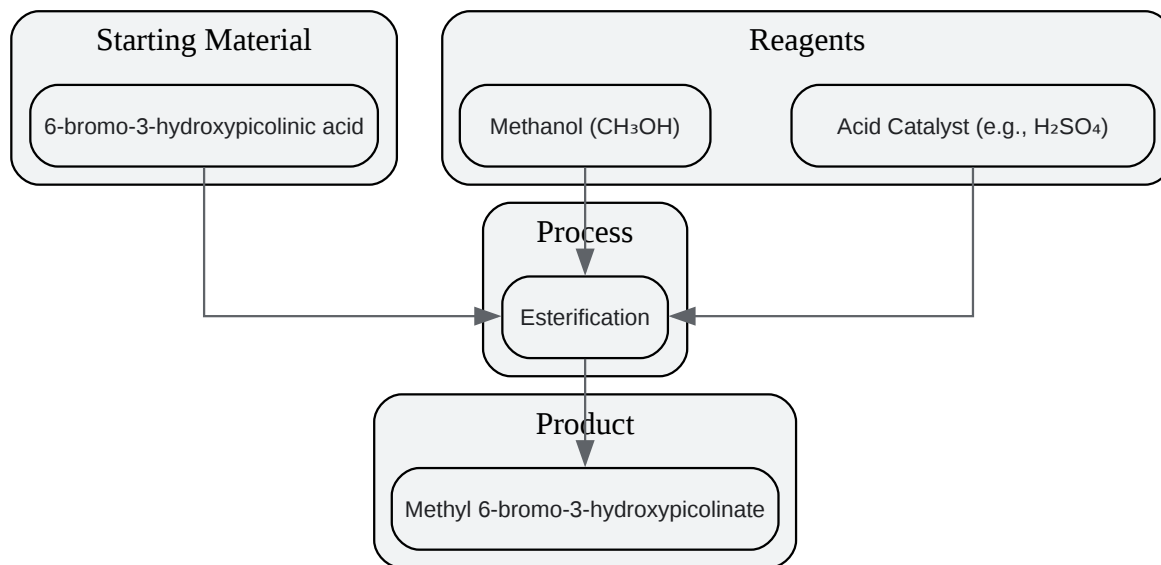
The key physicochemical properties of **methyl 6-bromo-3-hydroxypicolinate** are summarized below. This data is compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	321601-48-3	
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub>	
Molecular Weight	232.03 g/mol	
Appearance	Liquid, Solid, or Semi-solid	
Purity	Typically ≥98%	
Storage Conditions	Inert atmosphere, 2-8°C	
InChI Key	UGFPNFKMYRHGBG-UHFFFAOYSA-N	
SMILES	<chem>COC(=O)C1=C(C=CC(=N1)Br)O</chem>	

## Synthesis and Workflow

While specific, detailed experimental protocols for the synthesis of **methyl 6-bromo-3-hydroxypicolinate** are not readily available in peer-reviewed literature, a plausible synthetic route can be conceptualized based on standard organic chemistry transformations. A generalized workflow for its preparation could involve the esterification of the corresponding carboxylic acid.

Below is a conceptual workflow for the synthesis of methyl 6-bromo-3-hydroxypyridine-2-carboxylate.



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Caption: Conceptual workflow for the synthesis of **Methyl 6-bromo-3-hydroxypicolinate**.

## Experimental Protocols

Detailed experimental protocols for the use of **methyl 6-bromo-3-hydroxypicolinate** are not available in the public domain. It is most commonly listed as a chemical intermediate, suggesting its primary use is in the synthesis of more complex molecules.

## Biological Activity and Signaling Pathways

There is no publicly available information on the biological activity of **methyl 6-bromo-3-hydroxypicolinate** or its involvement in any signaling pathways. Researchers and drug development professionals interested in this compound would need to conduct exploratory studies to determine its biological effects.

## Conclusion

**Methyl 6-bromo-3-hydroxypicolinate**, with the IUPAC name methyl 6-bromo-3-hydroxypyridine-2-carboxylate, is a chemical compound with well-defined physical and chemical properties. While its primary application appears to be as a building block in organic

synthesis, there is a notable absence of published research on its biological activity or its role in cellular signaling. This presents an opportunity for novel research to explore the potential pharmacological applications of this molecule and its derivatives.

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